

solubility studies of dihydrazine sulfate in various solvents

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Compound of Interest

Compound Name: Dihydrazine sulfate

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Solubility of Dihydrazine Sulfate: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

Introduction

Dihydrazine sulfate, with the chemical formula $(\text{N}_2\text{H}_5)_2\text{SO}_4$, is an inorganic salt that garners interest in various chemical and pharmaceutical applications. A clear distinction must be made between **dihydrazine sulfate** and the more commonly referenced monohydrazine sulfate (also known as hydrazinium hydrogen sulfate, $(\text{N}_2\text{H}_5)\text{HSO}_4$). While both are salts of hydrazine, their physical properties, particularly solubility, differ significantly. This technical guide provides an overview of the available solubility data for **dihydrazine sulfate**, outlines general experimental protocols for solubility determination, and visualizes key concepts related to its study.

It is critical to note that comprehensive quantitative solubility data for **dihydrazine sulfate** across a wide range of solvents and temperatures is not readily available in publicly accessible literature. Much of the existing data refers to monohydrazine sulfate, which is sparingly soluble in water. In contrast, **dihydrazine sulfate** is characterized by its significantly higher solubility in aqueous solutions.

Data Presentation: Solubility of Dihydrazine Sulfate

Quantitative solubility data for **dihydrazine sulfate** is limited. The following tables summarize the available information, drawing a clear comparison with the less soluble monohydrazine sulfate.

Table 1: Aqueous Solubility of **Dihydrazine Sulfate** vs. Monohydrazine Sulfate

Compound	Temperature (°C)	Solubility (g/100 g of saturated solution)
Dihydrazine Sulfate ($(\text{N}_2\text{H}_5)_2\text{SO}_4$)	60	84.7
Monohydrazine Sulfate ($(\text{N}_2\text{H}_5)\text{HSO}_4$)	60	8.32

Table 2: Qualitative Solubility of **Dihydrazine Sulfate** in Various Solvents

Solvent	Solubility	Remarks
Water	Highly soluble	Described as "exceedingly soluble," especially compared to monohydrazine sulfate.
Ethanol	Sparingly soluble to insoluble	Most hydrazine salts exhibit low solubility in alcohols.
Methanol	Sparingly soluble to insoluble	Similar to ethanol, low solubility is expected.
Propanol	Sparingly soluble to insoluble	Generally, solubility decreases with increasing alkyl chain length in alcohols.
Acetone	Insoluble	Hydrazine salts are typically insoluble in non-polar or weakly polar aprotic solvents.
Ether	Insoluble	Insoluble in non-polar ethers.

Experimental Protocols

Detailed, validated experimental protocols for the determination of **dihydrazine sulfate** solubility are not widely published. However, standard methodologies for determining the solubility of inorganic salts can be adapted. Below are generalized protocols for two common methods.

Gravimetric Method for Aqueous Solubility

This method involves determining the mass of the dissolved solute in a known mass of a saturated solution.

Materials:

- **Dihydrazine sulfate**
- Distilled or deionized water
- Temperature-controlled water bath or incubator
- Analytical balance
- Volumetric flasks
- Pipettes
- Drying oven

Procedure:

- **Preparation of Saturated Solution:** Add an excess of **dihydrazine sulfate** to a known volume of water in a sealed container.
- **Equilibration:** Place the container in a temperature-controlled bath and agitate for a prolonged period (e.g., 24-48 hours) to ensure equilibrium is reached.
- **Sample Withdrawal:** Once equilibrated, allow the solution to stand undisturbed for any undissolved solid to settle. Carefully withdraw a known volume of the supernatant using a

pre-heated or pre-cooled pipette to maintain the temperature.

- Weighing: Transfer the withdrawn sample to a pre-weighed container and record the total weight.
- Drying: Heat the container in a drying oven at a temperature sufficient to evaporate the water without decomposing the **dihydrazine sulfate** (the decomposition temperature should be considered).
- Final Weighing: Once all the water has evaporated and the container has cooled to room temperature in a desiccator, weigh the container with the dried **dihydrazine sulfate** residue.
- Calculation: The solubility can be calculated as the mass of the residue (solute) per mass or volume of the solvent.

Spectrophotometric Method for Low Solubility or Micro-quantities

For solvents in which **dihydrazine sulfate** has low solubility, a spectrophotometric method can be employed by reacting the hydrazine moiety with a color-forming agent.

Materials:

- **Dihydrazine sulfate**
- Solvent of interest
- A suitable colorimetric reagent for hydrazine (e.g., p-dimethylaminobenzaldehyde)
- UV-Vis spectrophotometer
- Volumetric flasks and pipettes
- Analytical balance

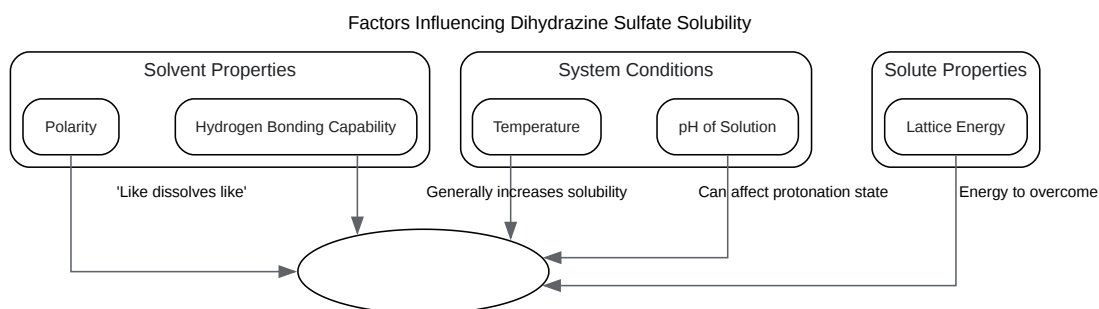
Procedure:

- **Preparation of Standard Solutions:** Prepare a series of standard solutions of known **dihydrazine sulfate** concentrations in the solvent of interest.
- **Color Development:** Add the colorimetric reagent to each standard solution under controlled conditions (e.g., pH, temperature, reaction time) to develop a stable color.
- **Calibration Curve:** Measure the absorbance of each standard solution at the wavelength of maximum absorbance (λ_{max}) and construct a calibration curve of absorbance versus concentration.
- **Saturated Solution Preparation:** Prepare a saturated solution of **dihydrazine sulfate** in the solvent of interest as described in the gravimetric method.
- **Sample Analysis:** Withdraw a sample of the saturated supernatant, dilute it quantitatively if necessary, and react it with the colorimetric reagent under the same conditions as the standards.
- **Concentration Determination:** Measure the absorbance of the sample and determine its concentration from the calibration curve. The solubility is then calculated, accounting for any dilution.

Visualizations

Factors Affecting Dihydrazine Sulfate Solubility

The solubility of **dihydrazine sulfate** is influenced by several factors, which can be visualized as a logical relationship.



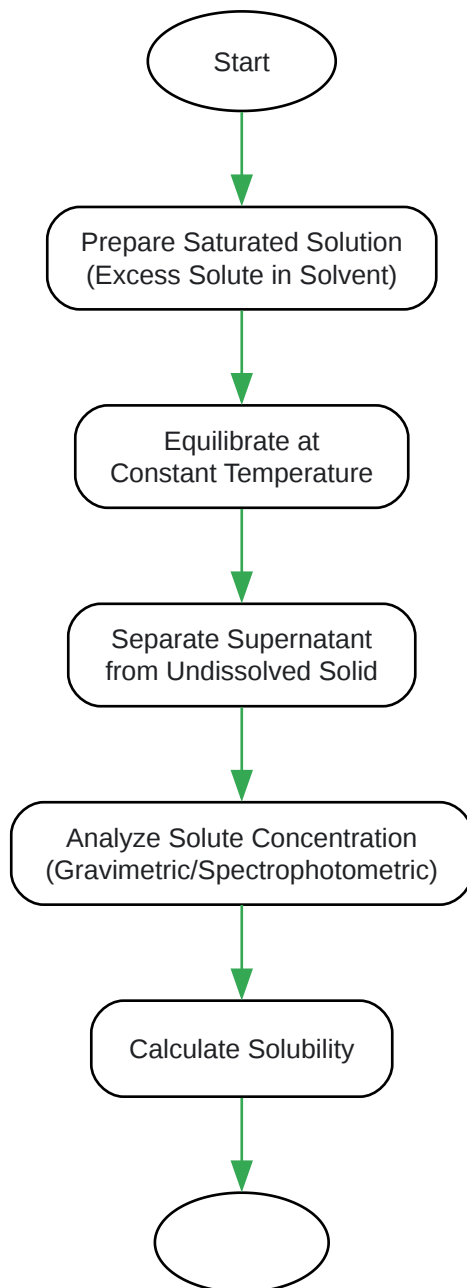
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Caption: Key factors influencing the solubility of **dihydrazine sulfate**.

General Experimental Workflow for Solubility Determination

The process of determining the solubility of a compound like **dihydrazine sulfate** follows a structured workflow.

Experimental Workflow for Solubility Determination



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Caption: A generalized workflow for the experimental determination of solubility.

Conclusion

Dihydrazine sulfate is a highly water-soluble compound, a property that starkly contrasts with the sparingly soluble nature of monohydrazine sulfate. While this high aqueous solubility is qualitatively established, there is a notable scarcity of comprehensive quantitative data, particularly in organic solvents and across a range of temperatures. The experimental protocols provided in this guide are based on standard laboratory practices and can be adapted for specific research needs. Further systematic studies are required to fully characterize the solubility profile of **dihydrazine sulfate**, which would be of significant value to researchers and professionals in chemistry and drug development.

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